

Edivoxetine Hydrochloride solution stability for experiments

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Compound of Interest		
Compound Name:	Edivoxetine Hydrochloride	
Cat. No.:	B579997	Get Quote

Edivoxetine Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the experimental use of **edivoxetine hydrochloride**. The following guides and FAQs address common issues encountered during solution preparation and experimental setup.

Frequently Asked Questions (FAQs)

Q1: What is **Edivoxetine Hydrochloride** and what is its primary mechanism of action?

Edivoxetine hydrochloride is a potent and selective norepinephrine reuptake inhibitor (NRI). [1][2] It specifically targets and blocks the norepinephrine transporter (NET), which is responsible for the reuptake of norepinephrine from the synaptic cleft back into the presynaptic neuron.[3] This inhibition leads to an increased concentration of norepinephrine in the synapse, enhancing noradrenergic signaling.[3] It has been investigated for the treatment of major depressive disorder (MDD) and attention-deficit/hyperactivity disorder (ADHD).[4]

Q2: What are the recommended storage conditions for **Edivoxetine Hydrochloride** powder and stock solutions?

Proper storage is crucial to maintain the stability and integrity of the compound.



- Solid Powder: **Edivoxetine hydrochloride** as a solid powder should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.[5]
- Stock Solutions: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For short-term storage (days to weeks), 0 4°C is suitable. For longer-term storage, it is recommended to store stock solutions at -20°C for up to one month or at -80°C for up to six months.[1] Always ensure the vials are tightly sealed to prevent moisture absorption.[1]

Q3: What solvents can be used to prepare Edivoxetine Hydrochloride solutions?

Edivoxetine hydrochloride has varying solubility in different solvents.

- DMSO: It is soluble in DMSO.
- Water: Its solubility in water is predicted to be low.
- Aqueous Buffers (e.g., PBS): While specific quantitative data is not readily available, hydrochloride salts of compounds can sometimes exhibit reduced solubility in buffers containing chloride ions due to the common ion effect.[6][7] It is advisable to test solubility at the desired concentration before preparing a large volume.

Data Presentation: Solubility and Storage Summary



Parameter	Details	Source(s)
Chemical Formula	C18H27CIFNO4	[5]
Molecular Weight	375.87 g/mol	[5]
CAS Number	1194374-05-4	[5]
Solubility in DMSO	Information not available in search results.	
Predicted Water Solubility	Information not available in search results.	
Storage of Solid	Short-term (days-weeks): 0-4°C; Long-term (months-years): -20°C. Keep dry and dark.	[5]
Stock Solution Storage	Short-term (days-weeks): 0-4°C; Up to 1 month: -20°C; Up to 6 months: -80°C. Aliquot to avoid freeze-thaw cycles.	[1]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

- Materials: Edivoxetine Hydrochloride powder, sterile DMSO, sterile microcentrifuge tubes.
- Calculation: For a 10 mM stock solution, you will need 3.7587 mg of Edivoxetine
 Hydrochloride per 1 mL of DMSO (Molecular Weight = 375.87 g/mol).
- Procedure:
 - Weigh out the required amount of Edivoxetine Hydrochloride powder in a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO.



- Vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for In Vitro Cell Culture Experiments

- Materials: 10 mM Edivoxetine Hydrochloride stock solution in DMSO, sterile cell culture medium.
- Procedure:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Prepare fresh working solutions for each experiment to ensure stability and minimize the risk of degradation.

Preparation of a Formulation for Oral Administration in Rodents

For in vivo studies in rodents, edivoxetine can be administered orally. A common vehicle for oral gavage is a solution or suspension that is well-tolerated by the animals.

 Materials: Edivoxetine Hydrochloride powder, sterile water, and a sweetening agent (e.g., sucrose or sucralose) to improve palatability. A suspending agent (e.g., methylcellulose) may be needed if the compound does not fully dissolve.



- Example Formulation (adjust concentration as needed):
 - Prepare a 10% sucrose solution in sterile water.[8]
 - Calculate the required amount of Edivoxetine Hydrochloride for the desired dosage and number of animals.
 - Dissolve the **Edivoxetine Hydrochloride** in the 10% sucrose solution. If solubility is an issue, a suspension can be prepared using 0.5% methylcellulose in water.
 - Ensure the formulation is homogenous before each administration.
 - It is recommended to prepare the formulation fresh daily.

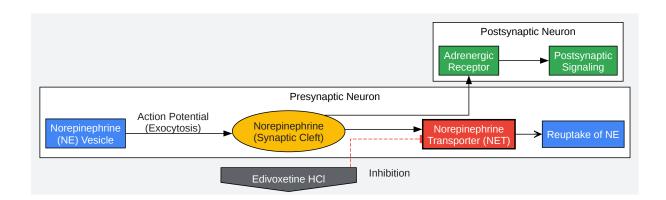
Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in aqueous buffer (e.g., PBS)	- Common Ion Effect: The presence of chloride ions in the buffer can reduce the solubility of the hydrochloride salt.[6][7] - Low Aqueous Solubility: The inherent solubility of the compound in aqueous solutions may be low.	- Test solubility in a buffer without chloride ions Prepare a more concentrated stock solution in DMSO and dilute it further in the aqueous buffer just before use Consider using a co-solvent system, but be mindful of its compatibility with your experimental setup.
Precipitation in cell culture medium	- Interaction with Media Components: Components of the cell culture medium (e.g., salts, proteins) can interact with the compound, leading to precipitation.[9][10] - High Final DMSO Concentration: A high percentage of DMSO can cause the compound to precipitate when diluted in an aqueous medium.	- Ensure the final DMSO concentration is kept to a minimum (ideally ≤ 0.1%) Add the drug solution to the medium while gently vortexing to ensure rapid and even distribution Prepare the final working solution immediately before adding it to the cells.
Inconsistent experimental results	- Degradation of the compound: The stability of edivoxetine hydrochloride in your specific experimental solution may be limited Inaccurate pipetting of stock solutions Repeated freezethaw cycles of stock solutions.	 Prepare fresh working solutions for each experiment. Aliquot stock solutions to avoid multiple freeze-thaw cycles. Verify the concentration of your stock solution periodically using a validated analytical method if possible.

Visualizations Norepinephrine Transporter (NET) Signaling Pathway



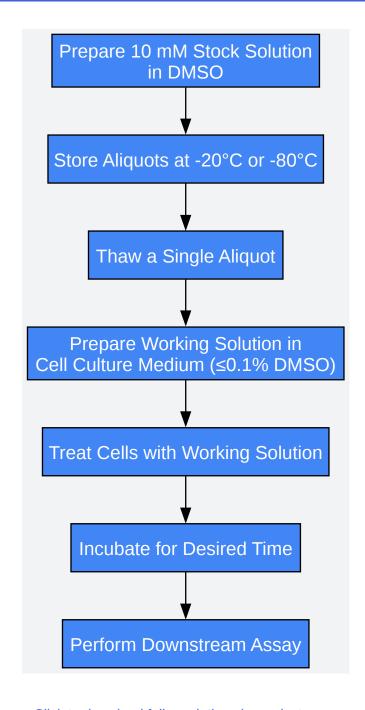


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Caption: Mechanism of action of Edivoxetine Hydrochloride.

Experimental Workflow for In Vitro Studies



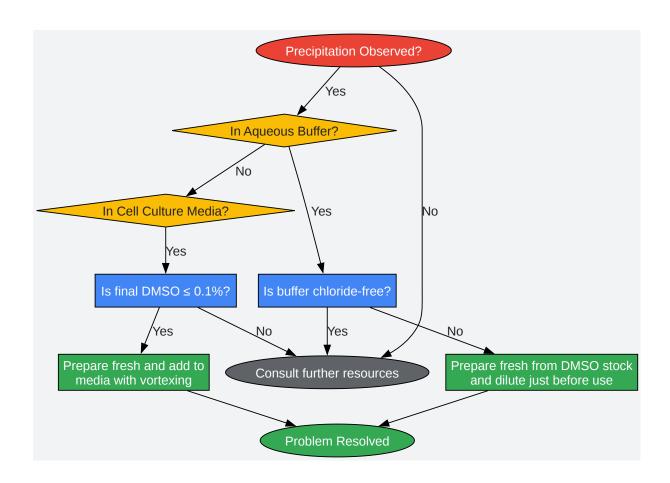


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Caption: Workflow for preparing and using edivoxetine in cell culture.

Logical Troubleshooting Flow for Solution Precipitation





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Caption: Troubleshooting guide for edivoxetine solution precipitation.

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